

# Strategies to increase furanomycin production in fermentations

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## Compound of Interest

Compound Name: *Furanomycin*

Cat. No.: *B1674273*

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## Furanomycin Production: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive strategies, troubleshooting advice, and detailed protocols to enhance **furanomycin** production in fermentations.

### Frequently Asked Questions (FAQs)

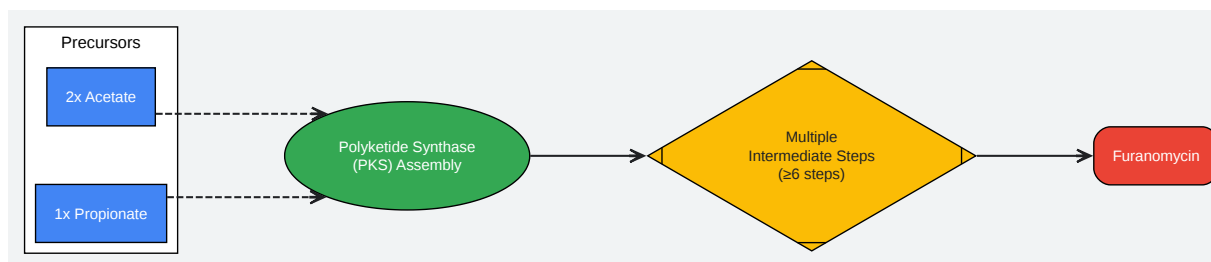
#### Q1: What is furanomycin and which microorganisms are known to produce it?

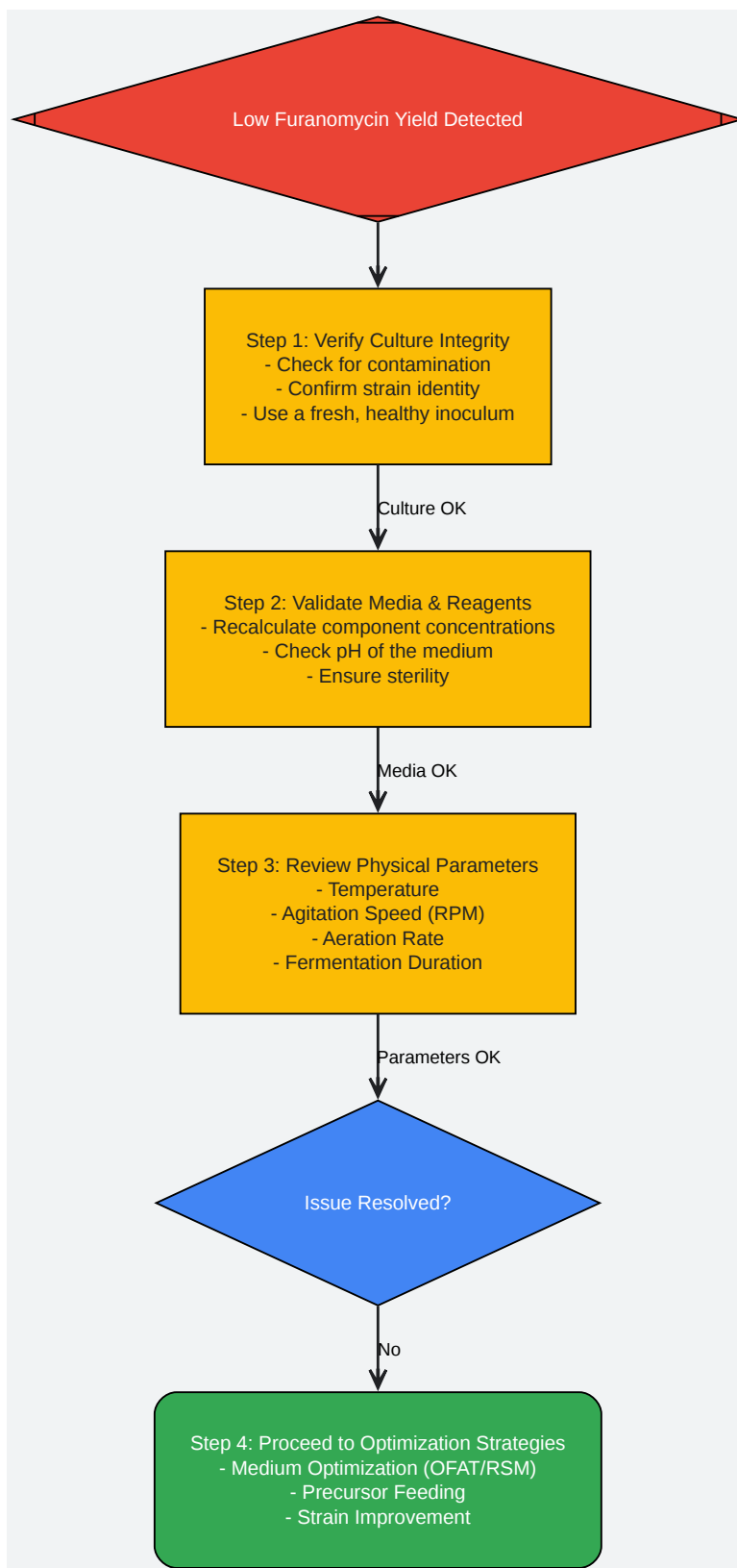
**Furanomycin** is a non-proteinogenic  $\alpha$ -amino acid that acts as an antibacterial agent.<sup>[1][2]</sup> It functions by substituting for isoleucine during protein translation, thereby inhibiting protein synthesis in susceptible bacteria.<sup>[3][4]</sup> The compound was first isolated from the fermentation broth of *Streptomyces threomyceticus* (ATCC 15795).<sup>[1][2]</sup> Since its discovery, production has also been identified in other bacteria, including *Pseudomonas fluorescens* SBW25 and the halophilic bacterium *Halomonas elongata*.<sup>[2][3]</sup>

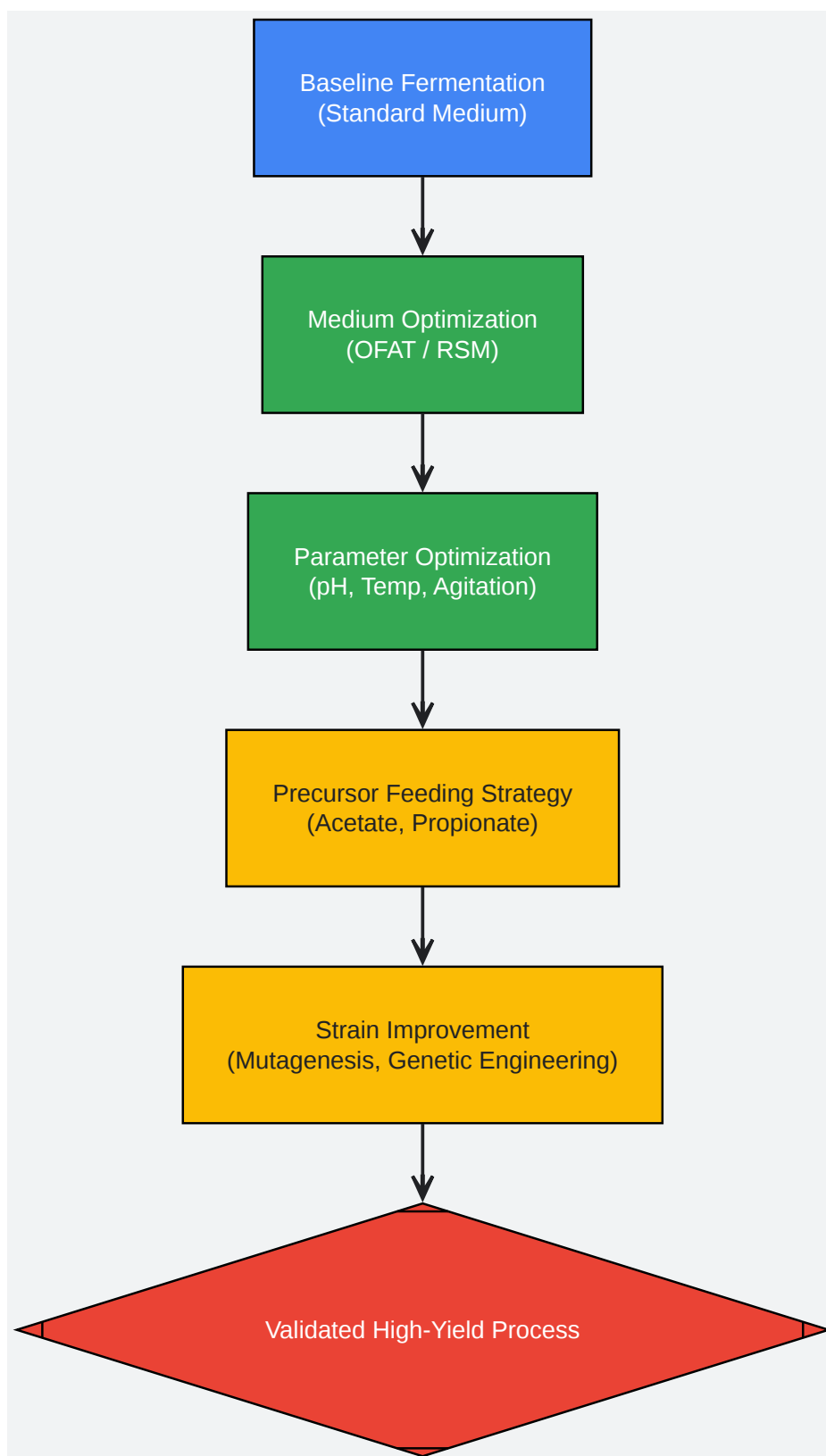
Furanomycin Producing Microorganisms	Reference
Streptomyces threomyceticus	<a href="#">[1]</a> <a href="#">[2]</a>
Pseudomonas fluorescens SBW25	<a href="#">[3]</a>
Halomonas elongata	<a href="#">[2]</a>

## Q2: What is the biosynthetic pathway for furanomycin?

The biosynthesis of **furanomycin** proceeds via a polyketide pathway.[\[1\]](#)[\[3\]](#) The carbon skeleton is assembled from one propionate and two acetate units.[\[1\]](#)[\[3\]](#) Subsequent studies suggest the pathway involves at least six intermediate steps after the initial assembly of the polyketide chain.[\[3\]](#) The ether oxygen atom in the furan ring is derived from aerial oxygen.[\[2\]](#)







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